

Application Notes and Protocols: Tridecane in Cosmetic and Personal Care Formulations

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Compound of Interest

Compound Name: Tridecane

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Introduction to Tridecane in Cosmetic Formulations

Tridecane is a saturated hydrocarbon (alkane) that has gained significant traction in the cosmetic and personal care industry as a versatile emollient and solvent.^{[1][2][3]} Often utilized as a plant-derived and biodegradable alternative to silicones, such as cyclomethicone, it provides a unique sensory profile characterized by a lightweight, non-greasy feel and smooth glide upon application.^{[3][4][5]} Its primary functions in cosmetic formulations include skin conditioning, where it softens and smoothes the skin, and as a solvent for various cosmetic ingredients.^{[1][6]} **Tridecane** is frequently used in combination with other short-chain alkanes, like undecane, to achieve specific sensory and performance characteristics.^{[3][7][8]}

These application notes provide an overview of the functional properties of **tridecane**, detailed experimental protocols for its evaluation in cosmetic formulations, and a summary of available performance data.

Physicochemical and Functional Properties of Tridecane

Tridecane's utility in cosmetic formulations stems from its distinct physical and chemical properties. It is a colorless and odorless liquid with low viscosity, contributing to its desirable sensory characteristics.^{[3][4]}

Table 1: Physicochemical Properties of **Tridecane**

Property	Value	Reference
INCI Name	Tridecane	[9]
CAS Number	629-50-5	[3][10][11]
Molecular Formula	C13H28	[11]
Molecular Weight	184.36 g/mol	[3][11]
Appearance	Clear, colorless liquid	[3][4]
Odor	Odorless to low odor	[3][4]
Specific Gravity	0.756 g/mL @ 25°C	[2]
Boiling Point	234°C	[2]
Solubility	Soluble in silicones, hydrocarbons, isoparaffins; Oil miscible	[4][9]
Heat Stability	Good, can be heated	[4]

Quantitative Performance Data

While extensive clinical data on **tridecane** as a single ingredient is limited in publicly available literature, performance data for mixtures containing **tridecane** highlight its efficacy as a silicone alternative. A common commercially available blend consists of undecane and **tridecane**.

Table 2: Performance Data for Undecane/**Tridecane** Blend (Cetiol® Ultimate)

Parameter	Value	Method
Spreadability	> 2,500 mm ² /10 min	Not specified
Sensory Profile	Easy distribution, less oiliness, dryness, and smoothness	Sensory Panel
Pigment Wetting	Good	Formulation observation
Biodegradability	Readily biodegradable	Not specified

Data sourced from supplier information for Cetiol® Ultimate, a blend of undecane and **tridecane**.[\[12\]](#)

Experimental Protocols

The following protocols are provided as a guide for researchers to evaluate the performance of **tridecane** in various cosmetic formulations.

Protocol for Sensory Panel Evaluation of Emollients

This protocol outlines a method for the sensory evaluation of a lotion containing **tridecane** compared to a control formulation (e.g., one with cyclomethicone).

Objective: To quantitatively assess and compare the sensory characteristics of a cosmetic lotion formulated with **tridecane** against a benchmark.

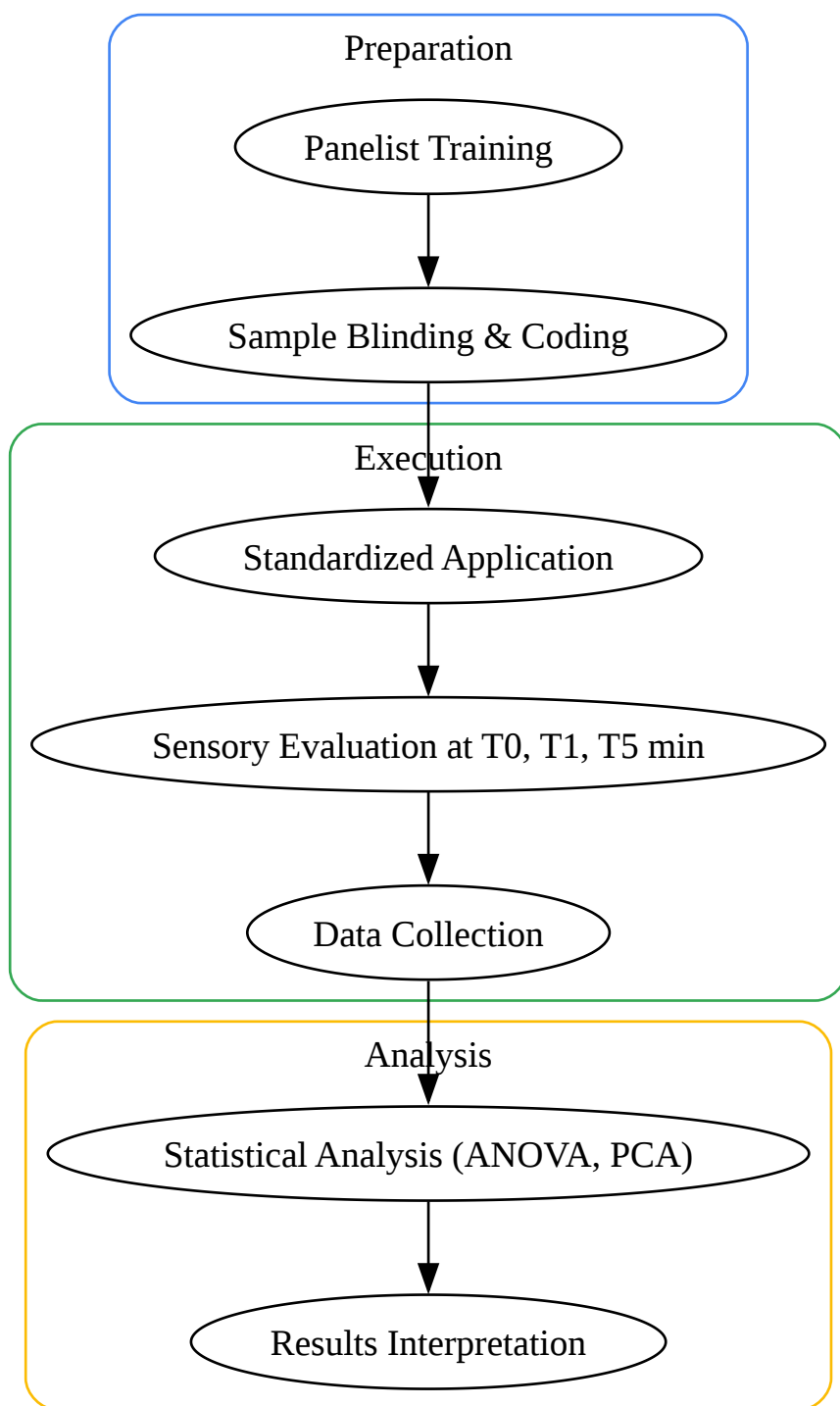
Materials:

- Test Formulation (Lotion with **Tridecane**)
- Control Formulation (e.g., Lotion with Cyclomethicone)
- Trained sensory panelists (n=10-15)
- Controlled environment room (constant temperature and humidity)
- Standardized application instructions

- Sensory evaluation questionnaire (digital or paper) with defined attributes and scales (e.g., 15-cm line scales)

Procedure:

- Panelist Training: Train panelists on the specific sensory attributes to be evaluated (e.g., spreadability, absorbency, slipperiness, gloss, residue, oiliness, softness).[\[2\]](#)[\[13\]](#)
- Sample Preparation: Code samples with random three-digit numbers to blind the panelists.
- Application: Instruct panelists to apply a standardized amount of the product (e.g., 0.1 mL) to a designated area of their forearm.
- Evaluation: Panelists will evaluate the sensory attributes at specified time points (e.g., during application, 1 minute after, and 5 minutes after).
- Data Collection: Panelists will rate the intensity of each attribute on the provided scale.
- Data Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA, PCA) to determine significant differences between the formulations.[\[2\]](#)[\[13\]](#)



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Protocol for Skin Hydration Measurement using Corneometry

This protocol details the in-vivo measurement of skin hydration effects of a cream containing **tridecane**.

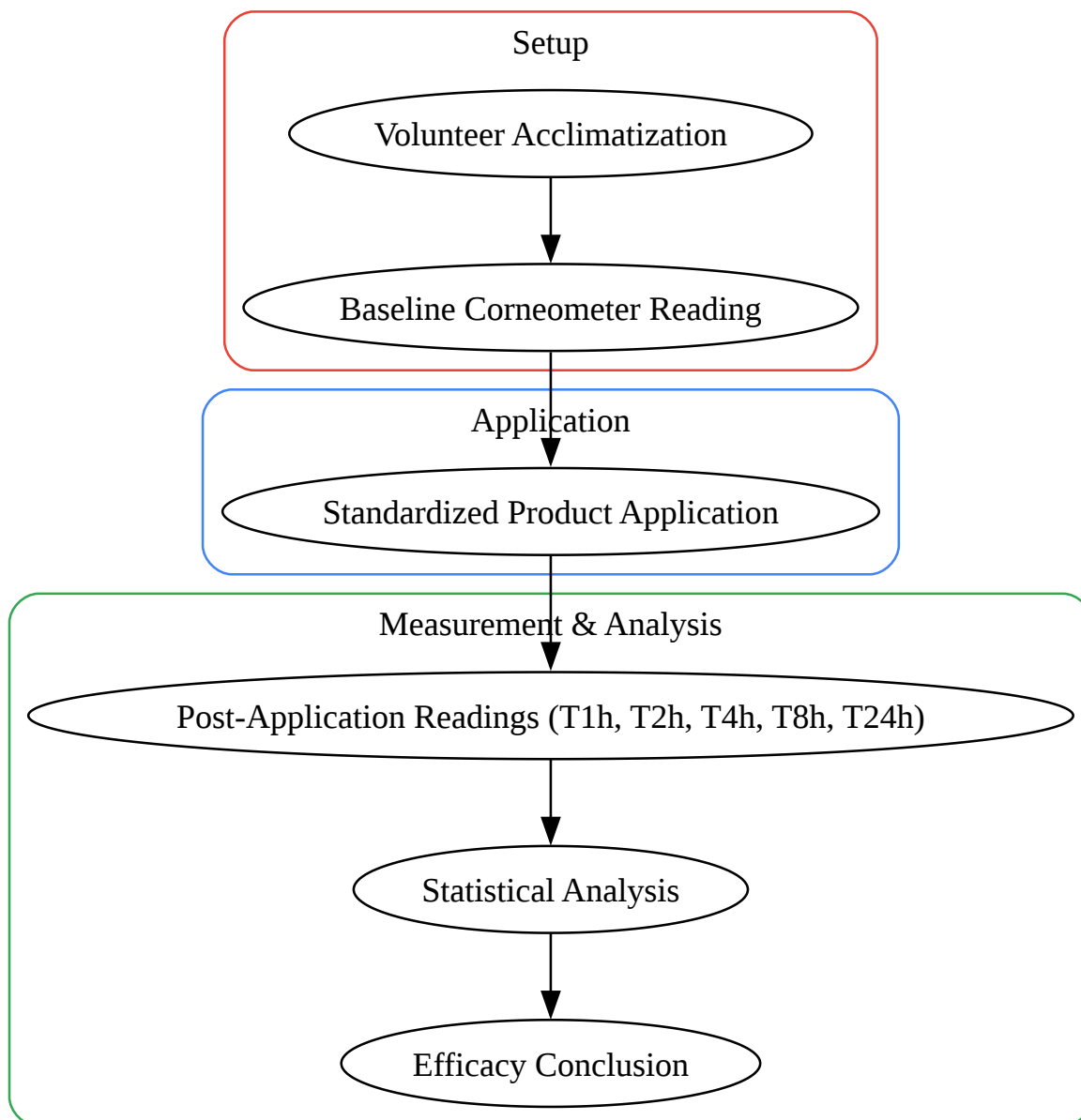
Objective: To assess the short-term and long-term skin hydration efficacy of a cosmetic cream formulated with **tridecane**.

Materials:

- Test Formulation (Cream with **Tridecane**)
- Control Formulation (Placebo cream without **tridecane**)
- Human volunteers with normal to dry skin (n=20-30)
- Corneometer® CM 825 or equivalent device[14][15]
- Controlled environment room (20-22°C, 40-60% relative humidity)
- Skin marker

Procedure:

- Acclimatization: Volunteers acclimatize in the controlled environment for at least 30 minutes.
- Baseline Measurement: Take baseline corneometer readings on designated test areas on the forearms.[16]
- Product Application: Apply a standardized amount (e.g., 2 mg/cm²) of the test and control formulations to the respective test areas. Leave one area untreated as a negative control. [16]
- Post-Application Measurements: Take corneometer readings at specified time points (e.g., 1, 2, 4, 8, and 24 hours after application).[16]
- Data Analysis: Calculate the mean corneometer values for each formulation at each time point. Perform statistical analysis (e.g., t-test or ANOVA) to compare the hydration levels of the test formulation to the control and baseline.

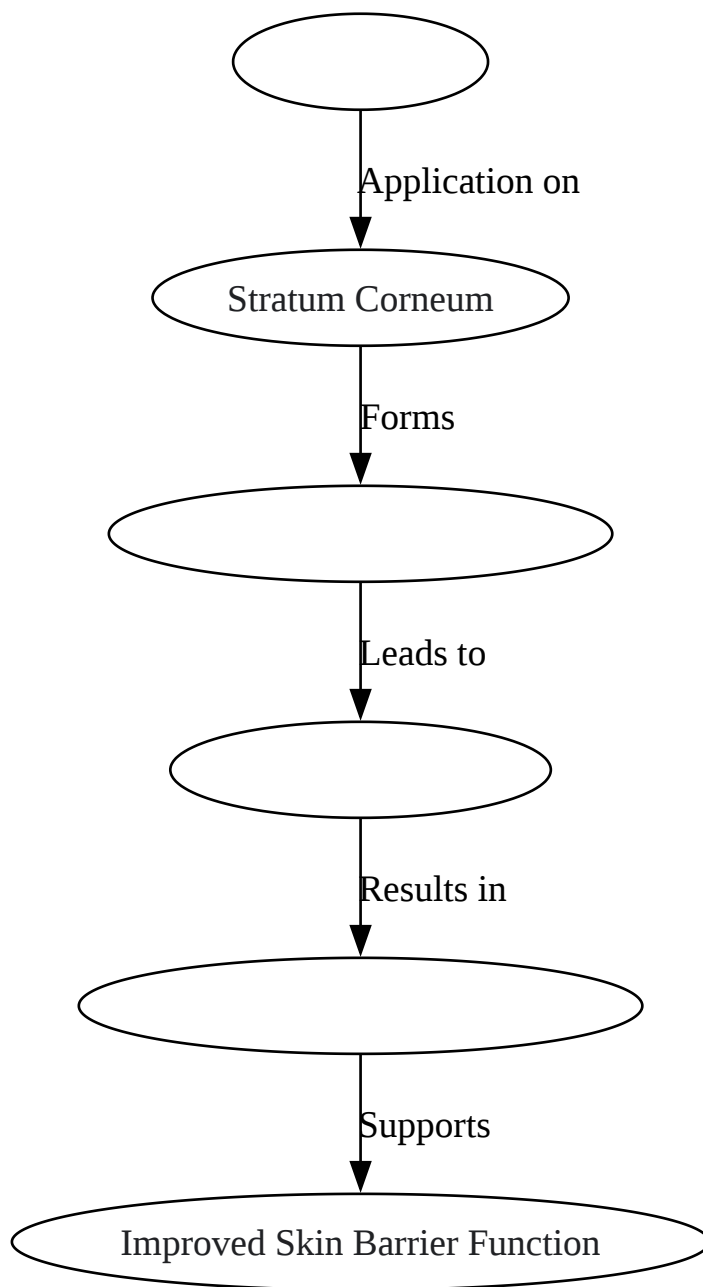


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Logical Relationship of Tridecane to Skin Barrier Function

Tridecane, as an alkane emollient, does not directly interact with specific biological signaling pathways in the skin. Instead, its primary mechanism of action is biophysical. It forms a semi-occlusive layer on the stratum corneum, which reduces transepidermal water loss (TEWL) and

helps to maintain the skin's natural moisture balance. This, in turn, supports the overall health and function of the skin barrier.



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Safety and Regulatory Information

Tridecane is generally considered safe for use in cosmetic and personal care products. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of alkanes, including

tridecane, and concluded that they are safe in the present practices of use and concentration in cosmetics. As with any cosmetic ingredient, it is essential to adhere to regional regulatory guidelines and conduct appropriate safety assessments for final formulations. Repeated or prolonged skin contact may cause irritation in some individuals.[11]

Conclusion

Tridecane is a high-performance emollient and solvent that offers a favorable sensory profile and functional benefits in a wide range of cosmetic and personal care applications. Its characteristics as a lightweight, non-greasy, and fast-spreading ingredient make it an excellent alternative to silicones. The provided protocols offer a framework for the systematic evaluation of **tridecane**-containing formulations to substantiate performance claims and ensure product efficacy.

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